

Application Notes and Protocols for 1-(2-phenoxyphenyl)methanamine hydrochloride Powder

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Compound of Interest

Compound Name: 1-(2-PHENOXYPHENYL)METHANAMINE
hydrochloride

Cat. No.: B1591273

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Introduction

1-(2-phenoxyphenyl)methanamine hydrochloride is a versatile chemical intermediate with significant applications in pharmaceutical and biochemical research.^{[1][2]} It serves as a crucial building block in the synthesis of novel therapeutic agents, particularly those targeting neurological disorders.^[1] Its utility also extends to material science and analytical chemistry.^[1]^[2] The hydrochloride salt form often enhances stability and solubility, making it suitable for various experimental conditions.^[1]

These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the safe handling, storage, and utilization of **1-(2-phenoxyphenyl)methanamine hydrochloride** powder. Adherence to these protocols is critical to ensure experimental integrity, user safety, and the longevity of the compound.

Compound Properties and Specifications

A thorough understanding of the physicochemical properties of **1-(2-phenoxyphenyl)methanamine hydrochloride** is fundamental to its proper handling and application.

Property	Value	Source(s)
Synonyms	2-Phenoxybenzylamine hydrochloride	[1]
CAS Number	31963-35-6	[1][3][4]
Molecular Formula	C ₁₃ H ₁₃ NO·HCl	[1]
Molecular Weight	235.71 g/mol	[1][4]
Appearance	Off-white solid	[1]
Melting Point	220-224 °C	[4]
Purity	≥90% (HPLC)	[1]
Storage Temperature	0-8 °C	[1]

Safety, Handling, and Personal Protective Equipment (PPE)

1-(2-phenoxyphenyl)methanamine hydrochloride, like many amine salts, requires careful handling to mitigate potential health risks. The following protocols are designed to ensure a safe laboratory environment.

Hazard Identification

Based on available safety data, this compound is classified with the following hazards:

- Harmful if swallowed.[5]
- Causes skin irritation.[5]
- Causes serious eye irritation.[5]
- May cause respiratory irritation.[5]

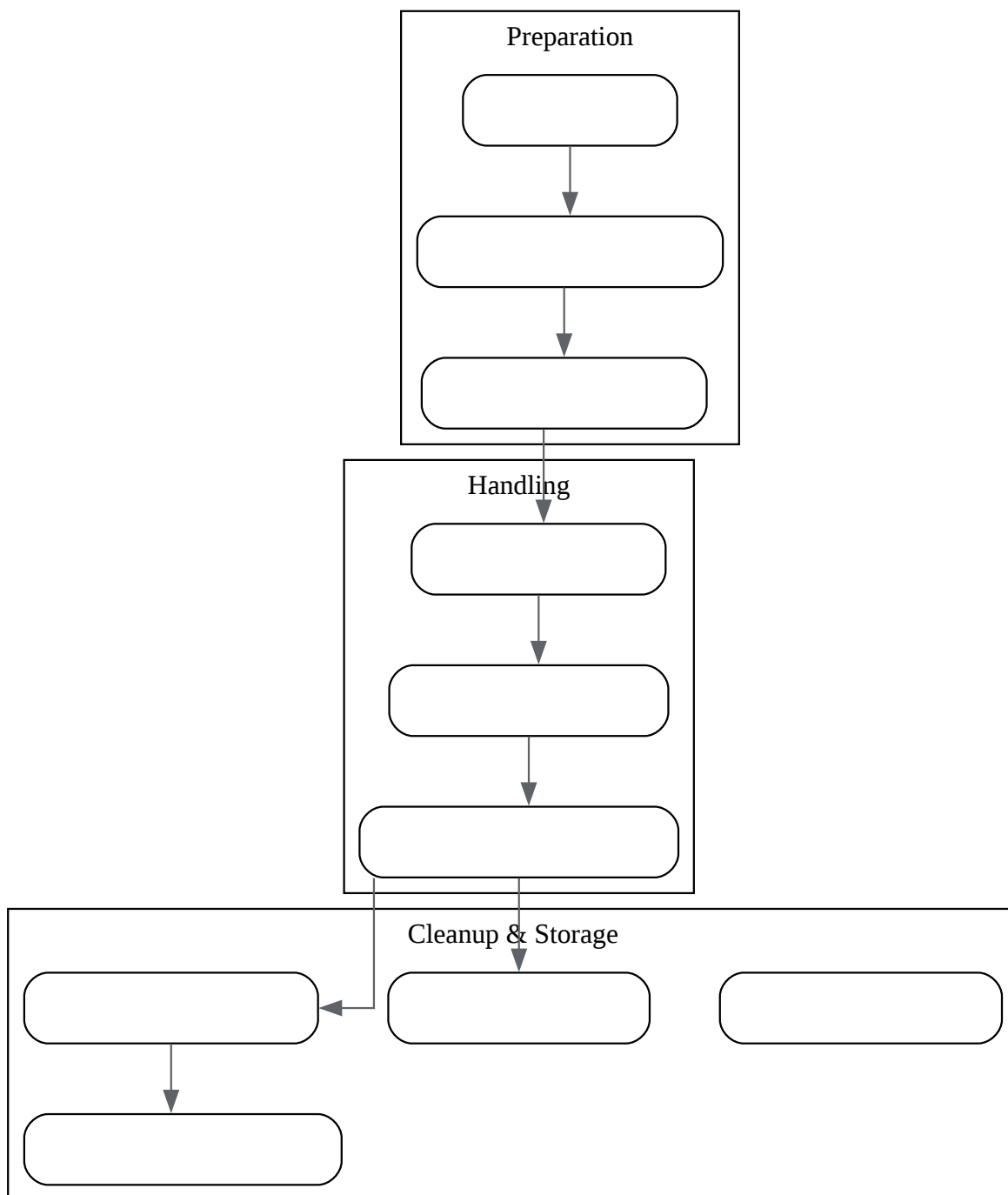
Personal Protective Equipment (PPE)

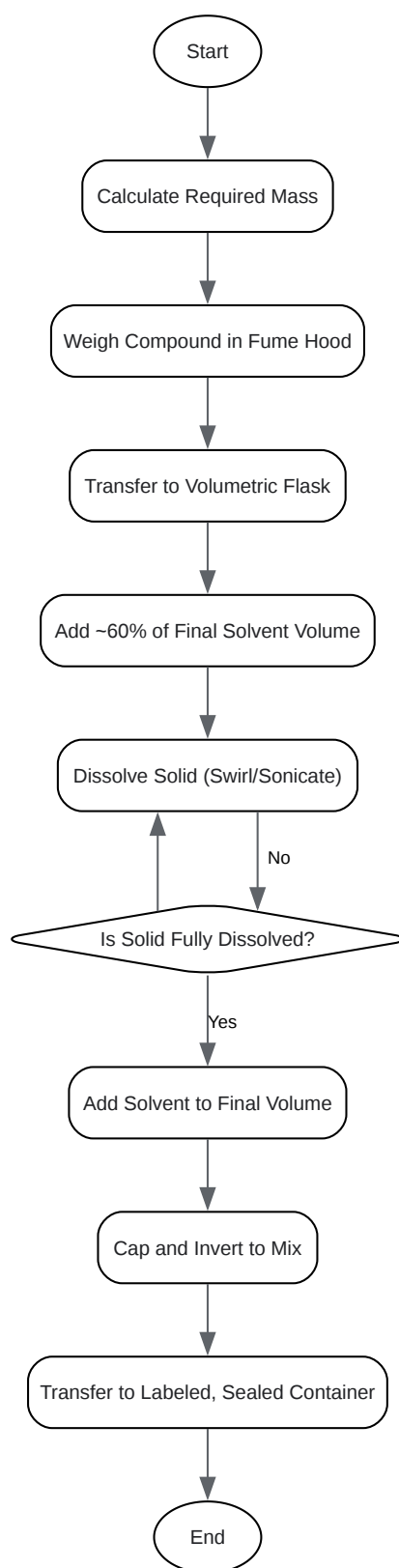
The use of appropriate PPE is mandatory when handling this compound to prevent exposure.
[6]

- Eye Protection: Wear chemical safety goggles or a face shield that conforms to recognized standards such as NIOSH (US) or EN 166 (EU). [7][8]
- Hand Protection: Use chemically resistant, impermeable gloves (e.g., nitrile rubber). Gloves must be inspected before use and disposed of properly after handling. [7][8]
- Body Protection: A lab coat or a chemical-resistant suit should be worn to protect the skin. [8]
- Respiratory Protection: For operations that may generate dust, use a particle respirator. [8] All work with the powder should be conducted in a well-ventilated area, preferably a chemical fume hood. [6][9]

General Handling Workflow

The following diagram outlines the essential steps for safely handling the powdered compound.





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Caption: Step-by-step workflow for preparing solutions.

Spill and Waste Management

- Spills: In case of a spill, avoid generating dust. [9]Carefully sweep up the solid material and place it in a sealed container for disposal. [10]Ventilate the area and wash the spill site after material pickup is complete. [9]* Waste Disposal: Dispose of the compound and its solutions in accordance with federal, state, and local environmental regulations. Do not allow the product to enter drains. [11]

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